

3-Pentanol: A Versatile Solvent and Intermediate in Modern Chemical Synthesis

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Compound of Interest

Compound Name: 3-Pentanol-d5

Cat. No.: B15605733

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

3-Pentanol, a secondary alcohol with the chemical formula $C_5H_{12}O$, is a colorless liquid that serves as a versatile solvent and a valuable intermediate in a wide array of chemical syntheses. Its unique combination of moderate polarity, a convenient boiling point, and its ability to participate in various reactions makes it a compound of significant interest in both academic research and industrial applications, including the development of pharmaceuticals. This document provides detailed application notes and experimental protocols for the use of 3-Pentanol as a solvent and a synthetic intermediate.

Physicochemical Properties of 3-Pentanol

A thorough understanding of the physical and chemical properties of 3-Pentanol is essential for its effective application in the laboratory. The following table summarizes its key characteristics.

Property	Value	References
Molecular Formula	C ₅ H ₁₂ O	
Molar Mass	88.15 g/mol	
Appearance	Colorless liquid	
Odor	Characteristic alcoholic	
Density	0.815 g/mL at 20 °C	
Boiling Point	115-116 °C	
Melting Point	-63.7 °C	
Flash Point	40 °C (closed cup)	
Solubility in water	55 g/L at 20 °C	
Refractive Index (n ²⁰ /D)	1.410	

3-Pentanol as a Solvent

The moderate boiling point and polarity of 3-Pentanol make it a suitable solvent for a variety of organic reactions, particularly those requiring elevated temperatures without the need for high-pressure apparatus.

Application Note 1: Solvent in Mitsunobu Reactions

The Mitsunobu reaction is a versatile method for the stereospecific inversion of secondary alcohols. While typically conducted in solvents like THF or diethyl ether, 3-Pentanol can be an effective alternative, especially when the substrate has limited solubility in less polar solvents.

Experimental Protocol: Mitsunobu Esterification using 3-Pentanol

This protocol describes the esterification of a generic secondary alcohol with benzoic acid, employing 3-Pentanol as the solvent.

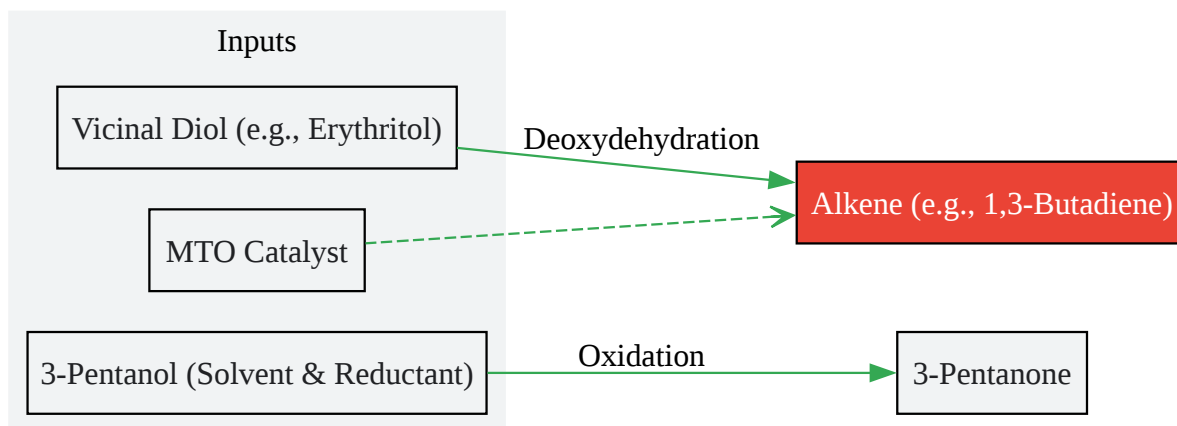
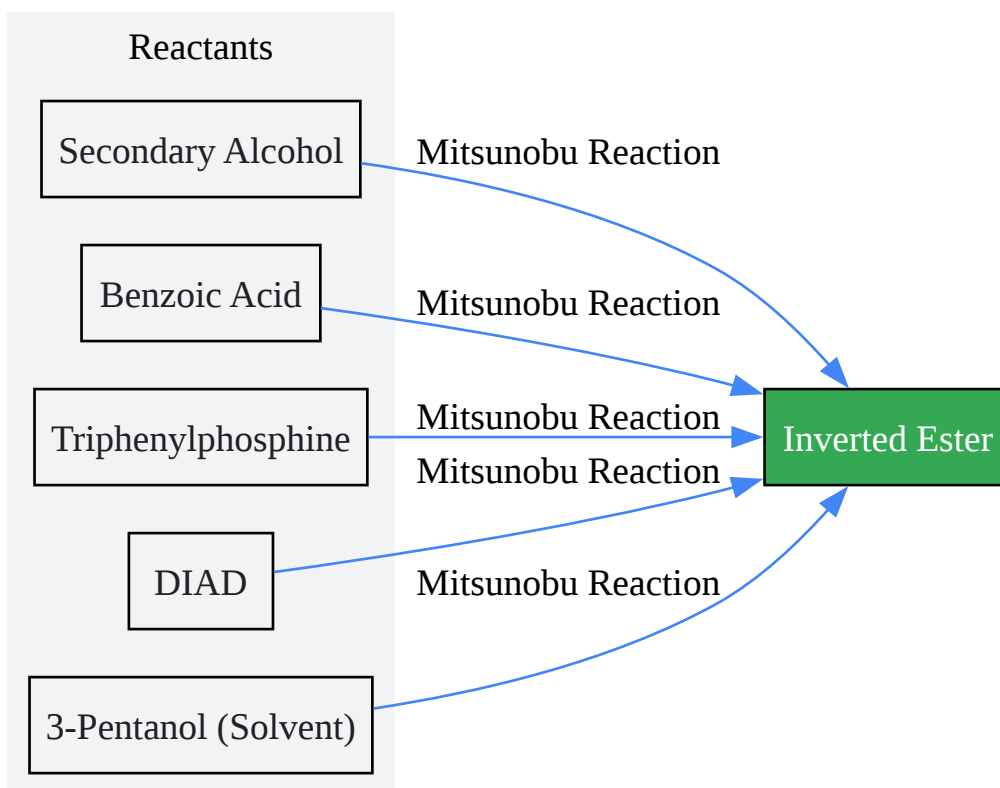
Materials:

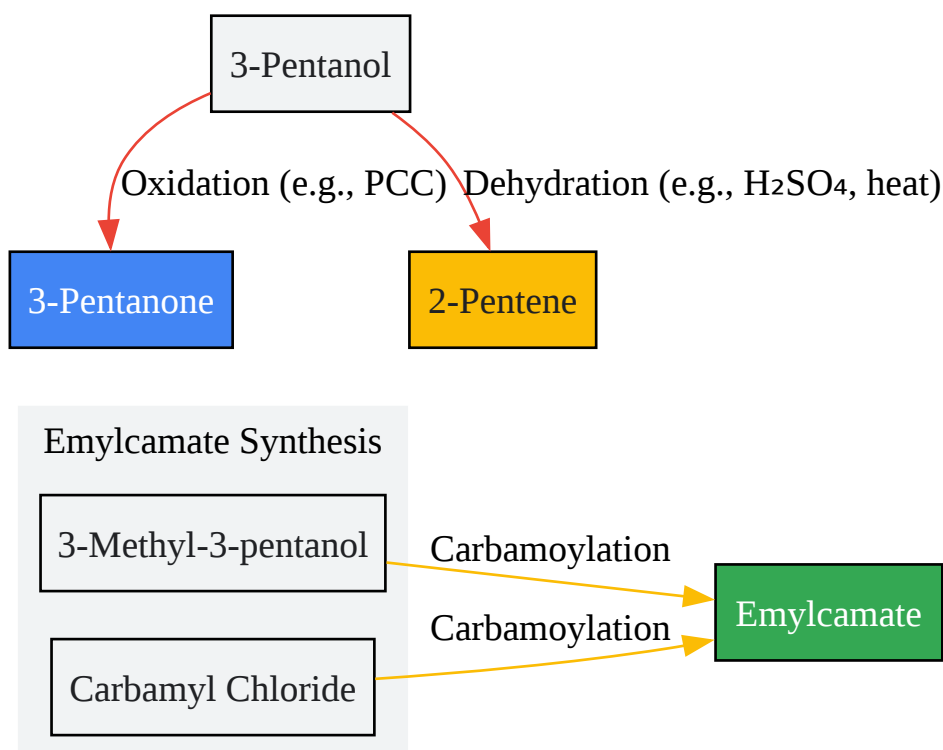
- Secondary alcohol (1.0 equiv)

- Benzoic acid (1.5 equiv)
- Triphenylphosphine (PPh₃) (1.5 equiv)
- Diisopropyl azodicarboxylate (DIAD) (1.5 equiv)
- 3-Pentanol (anhydrous)
- Diethyl ether
- Saturated aqueous sodium bicarbonate (NaHCO₃) solution
- Brine
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

- In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve the secondary alcohol, benzoic acid, and triphenylphosphine in anhydrous 3-Pentanol.
- Cool the mixture to 0 °C in an ice bath.
- Slowly add DIAD dropwise to the stirred solution.
- Allow the reaction to warm to room temperature and stir for 12-24 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, dilute the reaction mixture with diethyl ether and wash with saturated aqueous NaHCO₃ solution, followed by brine.
- Dry the organic layer over anhydrous MgSO₄, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel.





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